

# Lunarine alkaloid chemical structure and properties

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## Compound of Interest

Compound Name: Lunarine

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## Lunarine Alkaloid: A Comprehensive Technical Guide

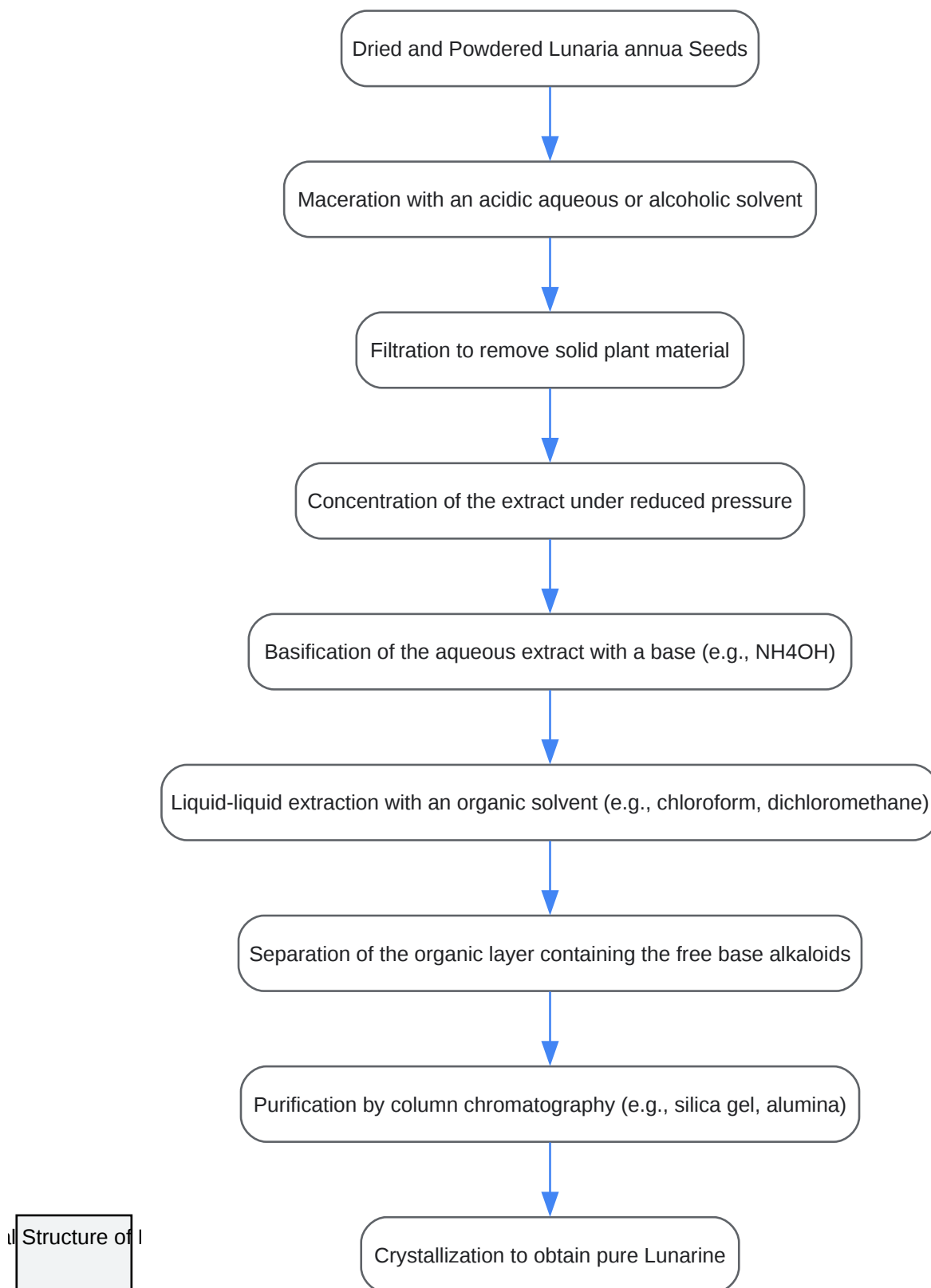
For Researchers, Scientists, and Drug Development Professionals

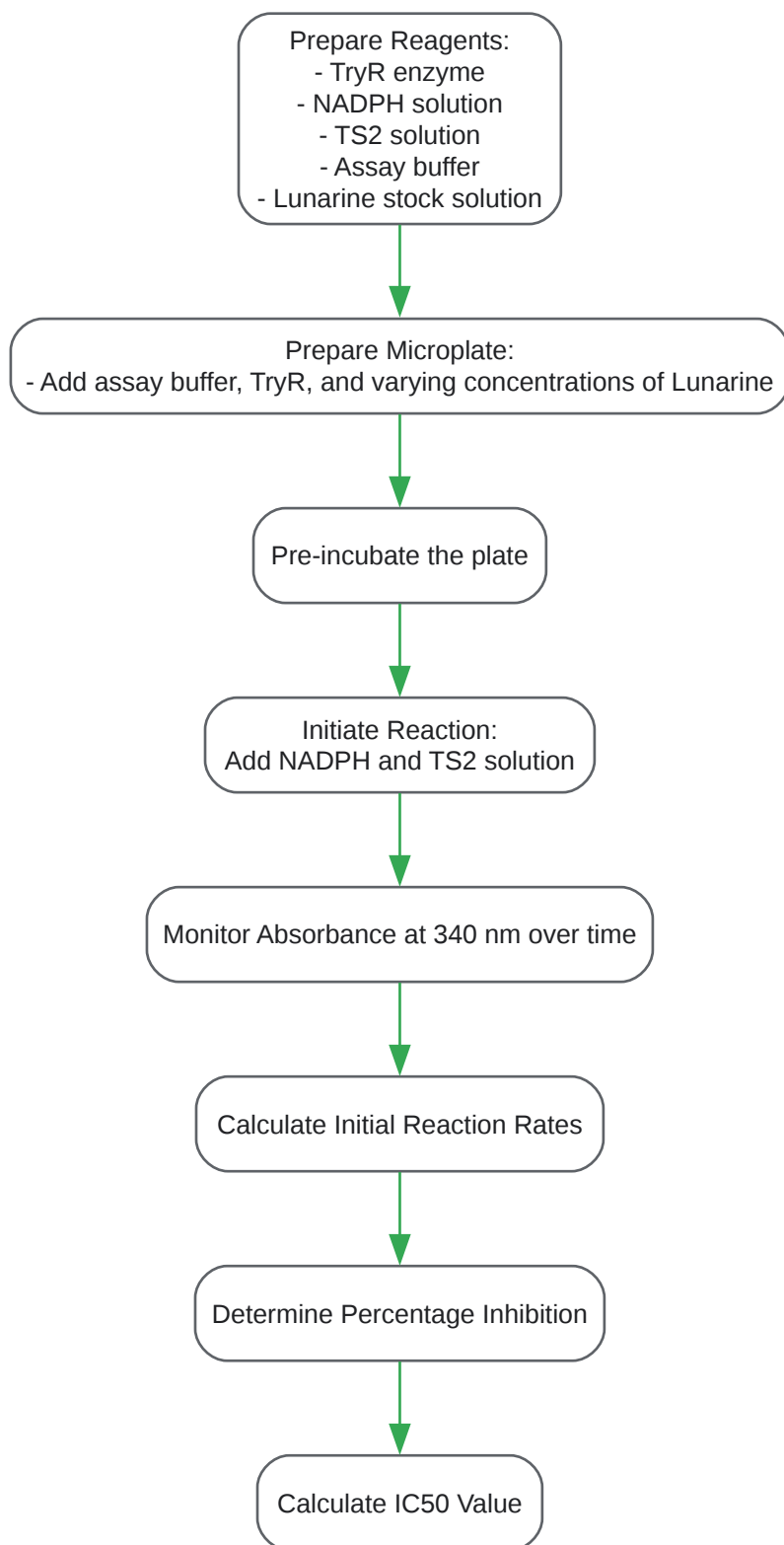
### Introduction

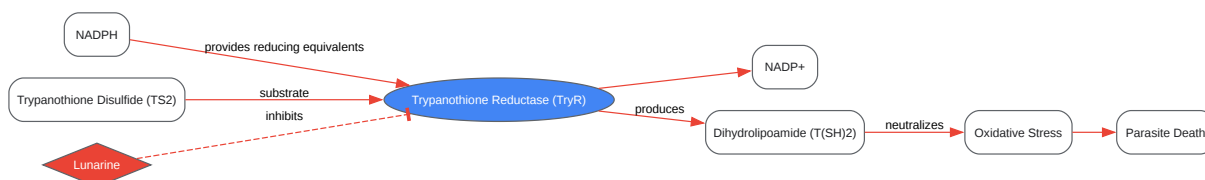
**Lunarine** is a macrocyclic spermidine alkaloid isolated from the seeds of the honesty plant, *Lunaria annua*.<sup>[1]</sup> This complex natural product has garnered interest in the scientific community for its diverse pharmacological activities, including its potential as an antiparasitic agent. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **Lunarine**, with a focus on its mechanism of action and relevant experimental protocols.

### Chemical Structure and Identification

**Lunarine** possesses a complex tetracyclic structure incorporating a benzofuran moiety and a spermidine-derived macrocycle. Its systematic IUPAC name is (1S,2E,16E,23R)-22-oxa-5,10,14-triazatetracyclo[16.9.2.0<sup>1'23</sup>.0<sup>21'28</sup>]nonacosa-2,16,18(29),19,21(28)-pentaene-4,15,25-trione.<sup>[2]</sup>







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (1E,15E,20aR,24aS)-4,5,6,7,8,9,10,11,12,13,20a,21,23,24-Tetradecahydro-17,19-etheno-22H-benzofuro(3a,3-n)(1,5,10)triazacycloeicosine-3,14,22-trione | C<sub>25</sub>H<sub>31</sub>N<sub>3</sub>O<sub>4</sub> | CID 6477011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lunarine alkaloid chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675444#lunarine-alkaloid-chemical-structure-and-properties]

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